

Application Notes and Protocols for In vivo Formulation of 1-Pentadecanol

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Compound of Interest

Compound Name: 1-Pentadecanol

CAS No.: 31389-11-4

Cat. No.: B10829556

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the formulation and in vivo administration of **1-Pentadecanol**, a long-chain saturated fatty alcohol with known anti-comedone and antimicrobial properties.^{[1][2]} The following sections offer guidance on preparing stable formulations for various administration routes in preclinical research, particularly in rodent models.

Physicochemical Properties of 1-Pentadecanol

A summary of the key physicochemical properties of **1-Pentadecanol** is presented in the table below. This information is crucial for selecting appropriate formulation strategies.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₂ O	[2]
Molecular Weight	228.42 g/mol	[2]
Appearance	White, flaky solid	[2]
Melting Point	41-44 °C	[2]
Boiling Point	269-271 °C	[2]
Solubility in Water	Insoluble	Chem-Impex
Solubility in DMSO	≥ 30 mg/mL (Sonication recommended)	[3]

Formulation Protocols for In Vivo Studies

Due to its lipophilic nature, **1-Pentadecanol** requires a suitable vehicle for in vivo administration. Below are established protocols for preparing formulations suitable for parenteral routes.

Formulation 1: DMSO/PEG300/Tween-80/Saline

This formulation is suitable for achieving a clear solution for intravenous or intraperitoneal administration.

Table 1: Composition of DMSO/PEG300/Tween-80/Saline Formulation

Component	Percentage (v/v)
Dimethyl sulfoxide (DMSO)	10%
Polyethylene glycol 300 (PEG300)	40%
Tween-80 (Polysorbate 80)	5%
Saline (0.9% NaCl)	45%

Protocol:

- Prepare a stock solution of **1-Pentadecanol** in DMSO. Gentle heating and sonication may be required to aid dissolution.
- In a sterile container, add the required volume of the **1-Pentadecanol** stock solution.
- Sequentially add PEG300, Tween-80, and finally saline, mixing thoroughly after each addition to ensure a clear solution.
- If precipitation occurs, gentle warming and/or sonication can be used to redissolve the compound.
- It is recommended to prepare this formulation fresh on the day of use.

Formulation 2: DMSO/Corn Oil

This formulation is suitable for subcutaneous or intraperitoneal administration, particularly for sustained release studies.

Table 2: Composition of DMSO/Corn Oil Formulation

Component	Percentage (v/v)
Dimethyl sulfoxide (DMSO)	10%
Corn Oil	90%

Protocol:

- Prepare a stock solution of **1-Pentadecanol** in DMSO.
- Add the required volume of the DMSO stock solution to the corn oil.
- Mix thoroughly until a uniform suspension or solution is achieved. Sonication may be beneficial.
- This formulation should also be prepared fresh before administration.

Experimental Protocols for In Vivo Administration in Mice

The following are generalized protocols for common administration routes in mice. Specific volumes and needle gauges should be adjusted based on the animal's weight and the specific experimental design. All procedures should be performed under aseptic conditions and in accordance with institutional animal care and use guidelines.

Intravenous (IV) Injection via the Tail Vein

This route ensures rapid and complete bioavailability of the compound.

Table 3: Parameters for Intravenous Injection in Mice

Parameter	Recommendation	Reference
Needle Gauge	27-30 G	[4]
Maximum Bolus Volume	5 mL/kg	[4]
Injection Site	Lateral tail vein	[4]

Protocol:

- Warm the mouse under a heat lamp or by placing its tail in warm water to dilate the tail veins. [4]
- Place the mouse in a suitable restraint device.
- Disinfect the tail with 70% ethanol.
- Using a new sterile syringe and needle, insert the needle into the lateral tail vein at a shallow angle with the bevel facing up.[4]
- Slowly inject the **1-Pentadecanol** formulation. Resistance during injection may indicate improper needle placement.[4]

- Withdraw the needle and apply gentle pressure to the injection site with sterile gauze to prevent bleeding.[4]

Intraperitoneal (IP) Injection

This is a common route for administering substances that are not suitable for intravenous injection.

Table 4: Parameters for Intraperitoneal Injection in Mice

Parameter	Recommendation	Reference
Needle Gauge	25-27 G	[5]
Maximum Volume	< 10 mL/kg	[5]
Injection Site	Lower right quadrant of the abdomen	[5][6]

Protocol:

- Restrain the mouse, exposing the abdomen.
- Disinfect the injection site in the lower right quadrant of the abdomen with 70% ethanol.[7]
- Insert the needle at a 30-45° angle into the peritoneal cavity.[6]
- Aspirate briefly to ensure no blood or urine is drawn, which would indicate entry into a blood vessel or the bladder.
- Inject the formulation smoothly.
- Withdraw the needle and return the animal to its cage.

Subcutaneous (SC) Injection

This route is often used for sustained absorption of a compound.

Table 5: Parameters for Subcutaneous Injection in Mice

Parameter	Recommendation	Reference
Needle Gauge	25-27 G	[8]
Maximum Volume per Site	5 mL/kg	[8]
Injection Site	Loose skin over the back (scruff) or flank	[8][9]

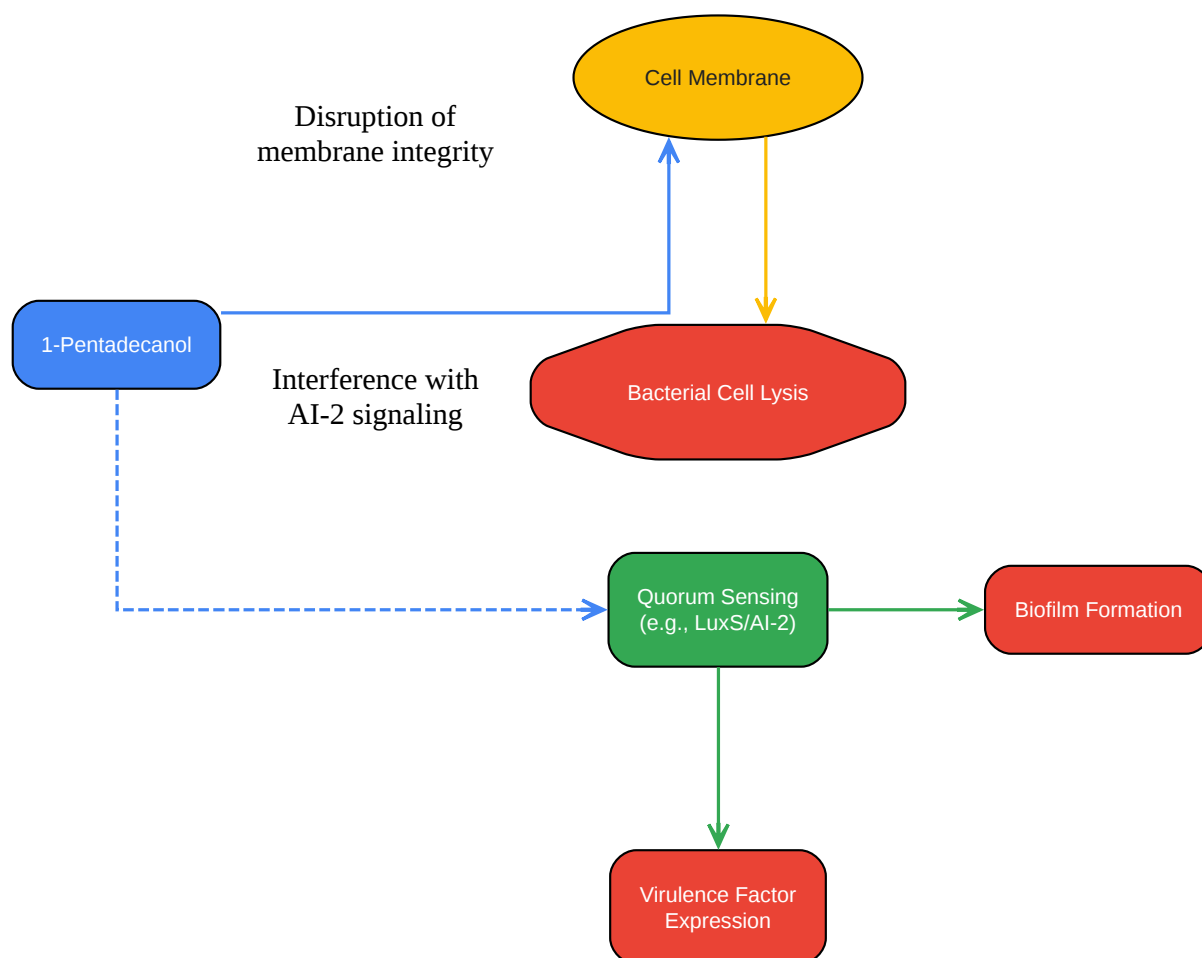
Protocol:

- Grasp the loose skin over the back of the mouse to form a "tent".[8][9]
- Disinfect the injection site with 70% ethanol.
- Insert the needle into the base of the skin tent, parallel to the body.[8][10]
- Aspirate to ensure a blood vessel has not been punctured.[9][11]
- Inject the formulation, which will form a small bleb under the skin.
- Withdraw the needle and gently massage the area to aid dispersion.

Visualizations

Proposed Signaling Pathway for Antimicrobial Action of 1-Pentadecanol

While the precise signaling pathways of **1-Pentadecanol** are not fully elucidated, its known antibacterial activity against acne-causing bacteria like *Propionibacterium acnes* suggests a mechanism involving disruption of the bacterial cell membrane and potential interference with quorum sensing pathways.[2][12][13]

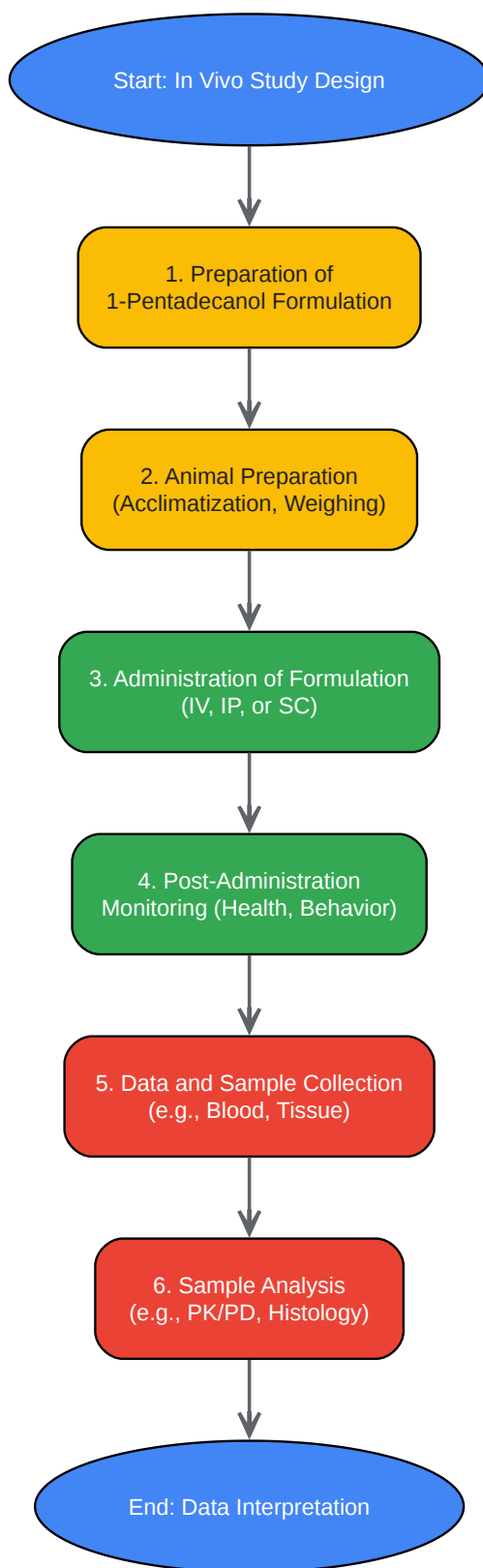


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Caption: Proposed antimicrobial mechanism of **1-Pentadecanol**.

Experimental Workflow for In Vivo Study

The following diagram outlines a typical workflow for an in vivo study involving the formulation and administration of **1-Pentadecanol**.



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Caption: General experimental workflow for in vivo studies.

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